

Dehydroadynerigenin Glucosyldigitaloside: A Comparative Guide to Structure-Activity Relationships

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the structure-activity relationships (SAR) of **Dehydroadynerigenin glucosyldigitaloside**, a cardenolide cardiac glycoside. Due to a lack of direct experimental data for this specific compound and its analogs in the public domain, this guide extrapolates from the well-established SAR of other closely related cardenolides. The information presented herein is intended to guide future research and drug development efforts by providing a framework for understanding how structural modifications to **Dehydroadynerigenin glucosyldigitaloside** may impact its biological activity.

Introduction to Dehydroadynerigenin Glucosyldigitaloside

Dehydroadynerigenin glucosyldigitaloside is a cardiac glycoside found in plants of the Nerium genus, commonly known as oleander. Like other cardiac glycosides, its biological activity stems from the inhibition of the Na+/K+-ATPase pump, a critical enzyme for maintaining cellular ion homeostasis.[1] This inhibition leads to a cascade of events, including an increase in intracellular calcium, which is responsible for the cardiotonic effects and is also implicated in the cytotoxic activity of these compounds against cancer cells.[2][3]





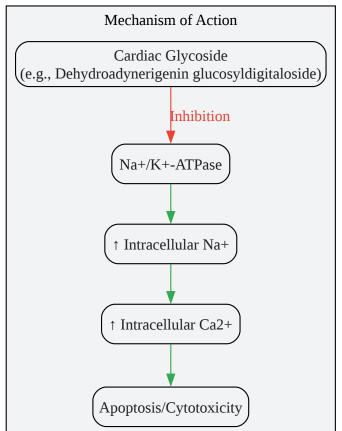


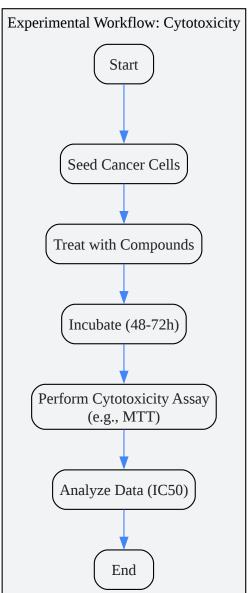
The structure of **Dehydroadynerigenin glucosyldigitaloside** consists of a steroid nucleus (the aglycone or genin) and a sugar moiety. Understanding the contribution of each structural component is crucial for designing novel analogs with improved therapeutic indices.

Chemical Structure of **Dehydroadynerigenin Glucosyldigitaloside**:



[Chemical Structure of Dehydroadynerigenin glucosyldigitaloside]





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